

An In-depth Technical Guide to the Deliquescence of Calcium Chloride Dihydrate

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Compound of Interest

Compound Name: Calcium chloride, dihydrate

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This technical guide provides a comprehensive overview of the deliquescence of calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$), a phenomenon of critical importance in pharmaceutical manufacturing, materials science, and environmental studies. The document details the core principles of deliquescence, influencing factors, hydration pathways, and the experimental methodologies used for its characterization.

Introduction to Deliquescence

Deliquescence is a phase transition where a solid substance absorbs moisture from the atmosphere to form an aqueous solution.[1] This process occurs when the water vapor pressure of the air is greater than that of a saturated solution of the substance.[2] Calcium chloride is a well-known deliquescent salt, and its various hydrated forms exhibit distinct deliquescence behaviors.[3][4] The dihydrate form, in particular, is widely utilized as a desiccant and drying agent due to its strong hygroscopic nature.[5][6]

The deliquescence of calcium chloride is an exothermic process, releasing a significant amount of heat upon dissolution in water.[3][7] This property, combined with its ability to lower the freezing point of water, makes it effective for applications such as de-icing.[6][7]

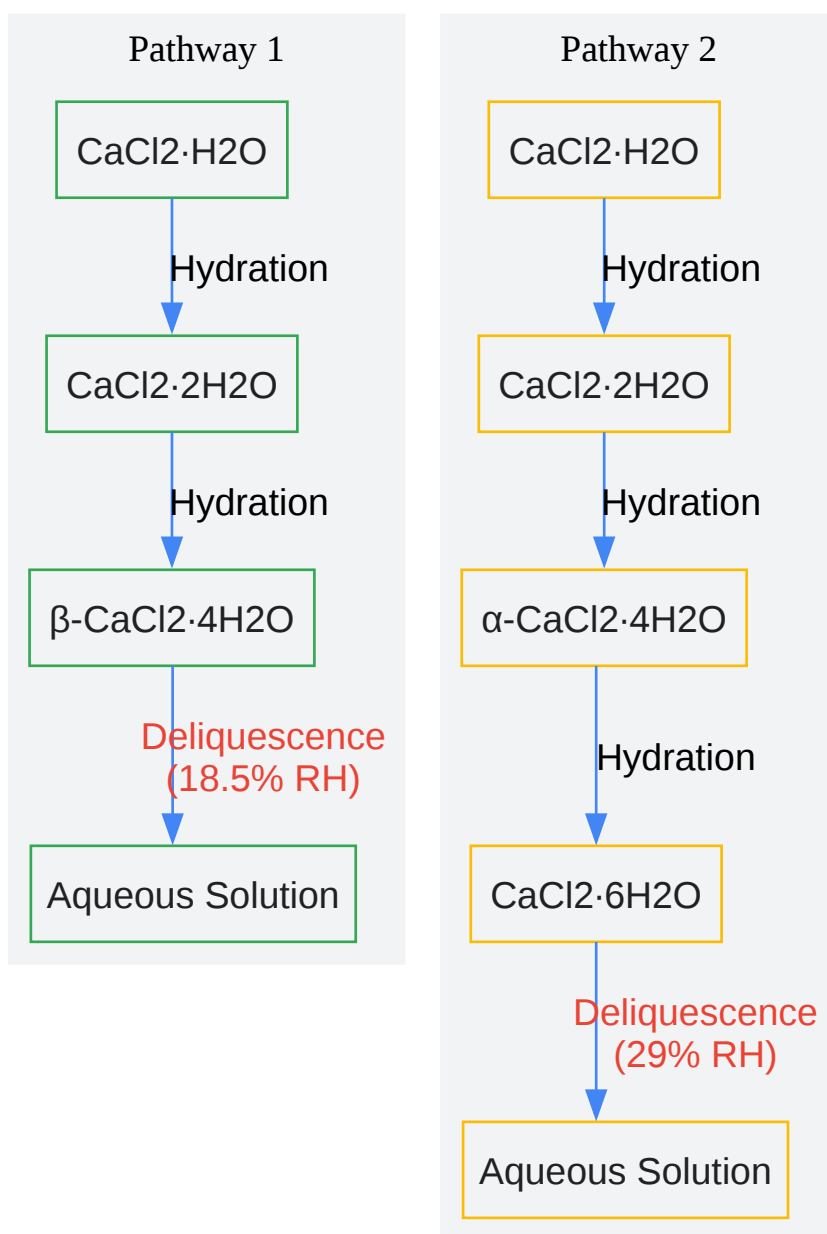
Hydration States and Phase Transitions

Calcium chloride can exist in several hydration states, including anhydrous (CaCl_2), monohydrate ($\text{CaCl}_2 \cdot \text{H}_2\text{O}$), dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$), tetrahydrate ($\text{CaCl}_2 \cdot 4\text{H}_2\text{O}$), and hexahydrate ($\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$).^{[2][7]} The transition between these states and the onset of deliquescence are governed by the ambient relative humidity (RH) and temperature.

At 298.15 K (25 °C), two primary hydration and deliquescence pathways have been identified for lower hydrates:

- Pathway 1: The monohydrate hydrates to the dihydrate, which then forms $\beta\text{-CaCl}_2 \cdot 4\text{H}_2\text{O}$. This tetrahydrate form subsequently undergoes deliquescence at approximately 18.5% RH.^[8]
- Pathway 2: The monohydrate hydrates to the dihydrate, followed by the formation of $\alpha\text{-CaCl}_2 \cdot 4\text{H}_2\text{O}$ and then the hexahydrate. The hexahydrate deliquesces at around 29% RH.^[8]

The transition from the dihydrate to the $\beta\text{-CaCl}_2 \cdot 4\text{H}_2\text{O}$ form can occur spontaneously. The formation of the more thermodynamically stable $\alpha\text{-CaCl}_2 \cdot 4\text{H}_2\text{O}$ is observed when crystal seeds of this phase are present from a previous dehydration cycle.^[8]



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Hydration and deliquescence pathways of calcium chloride hydrates at 298.15 K.

Quantitative Data on Deliquescence

The deliquescence relative humidity (DRH) is a critical parameter that is dependent on temperature and the specific hydrate form.

Hydrate Form	Temperature Range (K)	Average DRH (%)	Reference
CaCl ₂ ·2H ₂ O	223 - 273	15.8 ± 3.5	[1][9][10]
CaCl ₂ ·6H ₂ O	223 - 273	63.3 ± 12.5	[1][9][10]
CaCl ₂ ·2H ₂ O	296.15 (23 °C)	~18.5	[11]
CaCl ₂ ·6H ₂ O	298.15 (25 °C)	~28.5	[9][12]

The water absorption capacity of calcium chloride is also influenced by environmental humidity. The following table, based on simulated experimental conditions, illustrates this relationship.

Environmental Humidity (%RH)	Hygroscopicity (%)
30	30
50	50
70	70
80	85
90	100

Note: This data is simulated and its authenticity is not guaranteed.[5]

Factors Influencing Deliquescence

Several factors can affect the rate and extent of deliquescence of calcium chloride dihydrate:

- **Relative Humidity:** Higher relative humidity leads to increased moisture absorption.[5]
- **Temperature:** In cold environments, the hygroscopic ability of calcium chloride is enhanced as moisture is less likely to evaporate. Conversely, at high temperatures, the hygroscopic effect is reduced.[5]

- **Particle Size and Surface Area:** Smaller particles with a larger surface area, such as powdered calcium chloride, absorb moisture more rapidly.[\[5\]](#)
- **Purity:** High-purity calcium chloride exhibits better hygroscopic properties. Anhydrous calcium chloride is more hygroscopic than its hydrated forms as it can form hydrates with water.[\[5\]](#)

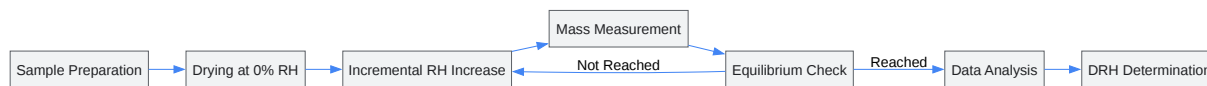
Experimental Protocols for Measuring Deliquescence

The characterization of deliquescence is primarily achieved through techniques that monitor changes in a sample's properties as a function of relative humidity.

5.1. Vapor Sorption Analysis

A vapor sorption analyzer is a common instrument used to measure the change in mass of a sample as the relative humidity is varied under isothermal conditions.[\[9\]](#)[\[12\]](#)

- **Methodology:**
 - A small amount of the sample (typically 0.5-1 mg) is placed on a microbalance within a humidity-controlled chamber.[\[11\]](#)
 - The initial mass of the sample is recorded after drying at 0% RH.
 - The relative humidity is then increased in a stepwise or continuous manner.
 - The mass of the sample is continuously monitored until it reaches equilibrium at each RH step.
 - The deliquescence relative humidity (DRH) is identified as the RH at which a sharp increase in mass is observed, indicating the transition from a solid to a saturated solution.



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Simplified workflow for deliquescence measurement using a vapor sorption analyzer.

5.2. Raman Microscopy

Raman microscopy is a powerful technique for in-situ monitoring of phase transitions. It provides information about the chemical and structural changes in the material as it hydrates and deliquesces.[8][9]

- Methodology:
 - The calcium chloride sample is placed in a temperature and humidity-controlled environmental cell.
 - A laser is focused on the sample, and the scattered Raman signal is collected by a microscope objective.
 - The relative humidity is systematically varied.
 - Raman spectra are collected at different RH levels.
 - The appearance of new spectral features or changes in existing peaks indicates phase transitions between different hydrates or the formation of an aqueous solution upon deliquescence.

Applications in Pharmaceutical and Other Industries

The deliquescent properties of calcium chloride dihydrate are harnessed in various applications:

- Pharmaceuticals: Used as a desiccant to protect moisture-sensitive drugs and as a stabilizing agent in some formulations.[6][13][14]
- Food Industry: Acts as a firming agent in canned vegetables and in cheese production.[6][14]
- De-icing and Dust Control: Its ability to lower the freezing point of water and absorb moisture makes it effective for road safety.[6]
- Industrial Processes: Employed as a drying agent for gases and in refrigeration brines.[6][7][15]

Conclusion

A thorough understanding of the deliquescence of calcium chloride dihydrate is essential for its effective application and for controlling its effects in various scientific and industrial contexts. The interplay of temperature, humidity, and the presence of different hydrate forms dictates its behavior. The experimental techniques outlined provide robust methods for characterizing these properties, enabling precise control and optimization in research and development.

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References

1. daneshyari.com [daneshyari.com]
2. quora.com [quora.com]
3. oxy.com:443 [oxy.com:443]
4. quora.com [quora.com]
5. Calcium Chloride Hygroscopic | Some Influencing Factors - Zibo Longorder [mingchuanpac.com]
6. annexchem.com [annexchem.com]
7. Production technology and application of calcium chloride dihydrate-Shandong Unikem Industry Co LTD [unikemindustry.com]

- 8. discovery.researcher.life [discovery.researcher.life]
- 9. researchgate.net [researchgate.net]
- 10. The effect of relative humidity on CaCl₂ nanoparticles studied by soft X-ray absorption spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. acp.copernicus.org [acp.copernicus.org]
- 12. acp.copernicus.org [acp.copernicus.org]
- 13. allanchem.com [allanchem.com]
- 14. Calcium chloride holds an irreplaceable position in the modern chemical industry - Knowledge - Zibo Anquan Chemical Co., Ltd [zbaqchem.com]
- 15. premchemltd.com [premchemltd.com]
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